

# Physical properties of (R)-(-)-1-Phenyl-1,2-ethanediol melting point boiling point

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## Compound of Interest

Compound Name: (R)-(-)-1-Phenyl-1,2-ethanediol

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## Technical Guide: Physical Properties of (R)-(-)-1-Phenyl-1,2-ethanediol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **(R)-(-)-1-Phenyl-1,2-ethanediol**, a chiral compound significant in organic synthesis and pharmaceutical development. This document summarizes its melting and boiling points, outlines generalized experimental protocols for their determination, and presents a logical workflow for its characterization.

## Core Physical Properties

**(R)-(-)-1-Phenyl-1,2-ethanediol**, also known as (R)-(-)-Phenylethylene glycol or (R)-(-)-Styrene glycol, is a white to off-white crystalline powder.<sup>[1][2]</sup> Its chiral nature makes it a valuable building block in the synthesis of enantiomerically pure compounds, which is critical in the development of effective pharmaceuticals with minimal side effects.<sup>[2]</sup>

## Data Presentation

The following table summarizes the key physical properties of **(R)-(-)-1-Phenyl-1,2-ethanediol**.

Property	Value	References
Melting Point	64-68 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	272-274 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White to off-white crystalline powder	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	138.16 g/mol	<a href="#">[4]</a>
Density	1.17 g/cm <sup>3</sup>	<a href="#">[1]</a>
Optical Rotation	$[\alpha]D^{20} = -69 \pm 2^\circ$ (c=1 in CHCl <sub>3</sub> )	<a href="#">[2]</a>

## Experimental Protocols

While specific experimental documentation for the determination of the physical properties of **(R)-(-)-1-Phenyl-1,2-ethanediol** is not detailed in the available literature, generalized and widely accepted methods for determining melting and boiling points are provided below.

### Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline compound, this transition occurs over a narrow temperature range. The following is a general procedure for melting point determination using a capillary tube method.

- **Sample Preparation:** A small amount of the dry crystalline **(R)-(-)-1-Phenyl-1,2-ethanediol** is packed into a capillary tube, which is sealed at one end.[\[5\]](#) The sample should be finely powdered to ensure uniform heating.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[\[5\]](#) This assembly is then placed in a heating bath (e.g., an oil bath) or a dedicated melting point apparatus.[\[5\]](#)
- **Heating:** The heating bath is heated slowly and steadily, with constant stirring to ensure a uniform temperature distribution.[\[5\]](#)

- Observation: The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it becomes completely liquid are recorded. This range is reported as the melting point.<sup>[5]</sup> A narrow melting range (typically 0.5-1.0 °C) is indicative of a pure compound.<sup>[5]</sup>

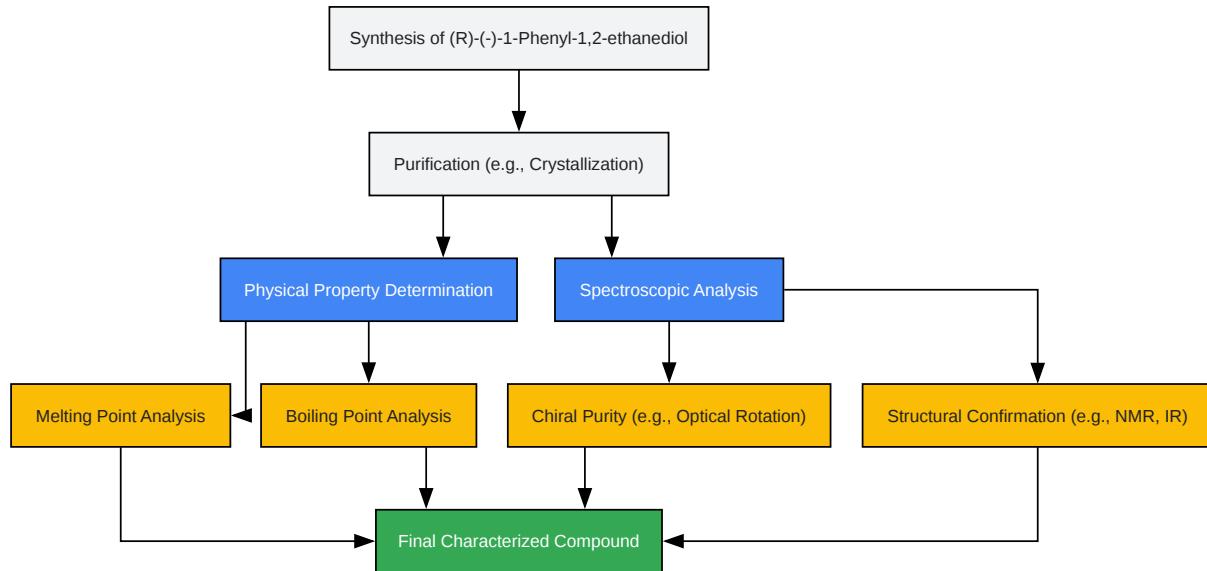
## Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

- Apparatus Setup: A small quantity of **(R)-(-)-1-Phenyl-1,2-ethanediol** is placed in a test tube. A capillary tube, sealed at the upper end, is inverted and placed into the test tube containing the sample.
- Heating: The test tube is heated gently in a heating bath.
- Observation: As the temperature rises, air trapped in the capillary tube will bubble out. The heating is continued until a steady stream of bubbles emerges. The heat is then removed, and the liquid is allowed to cool.
- Measurement: The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Logical Workflow Visualization

The following diagram illustrates a typical workflow for the characterization of a chiral compound such as **(R)-(-)-1-Phenyl-1,2-ethanediol**.



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Caption: Characterization workflow for **(R)-(-)-1-Phenyl-1,2-ethanediol**.

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